

# time of day effect on glufosinate efficacy against *Amaranthus palmeri*

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## Compound of Interest

Compound Name: *Glufosinate*

Cat. No.: B012851

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## Technical Support Center: Glufosinate Efficacy on *Amaranthus palmeri*

This technical support center provides troubleshooting guidance and frequently asked questions regarding the time-of-day effect on **glufosinate** efficacy against *Amaranthus palmeri* (Palmer amaranth).

### Frequently Asked Questions (FAQs)

Q1: We are observing inconsistent control of *Amaranthus palmeri* with **glufosinate** in our experiments. What could be the cause?

A1: Inconsistent control of *A. palmeri* with **glufosinate** is frequently linked to the time of day of application.<sup>[1]</sup> Efficacy is significantly influenced by environmental conditions such as light, temperature, and humidity at the time of spraying.<sup>[1][2][3]</sup> Research consistently shows that **glufosinate** applications are most effective during the middle of the day when sunlight is intense.<sup>[1][2][3]</sup>

Q2: What is the optimal time of day to apply **glufosinate** for maximum efficacy against *Amaranthus palmeri*?

A2: The greatest control of Palmer amaranth is achieved when **glufosinate** is applied from 2 hours after sunrise to 1 hour before sunset.<sup>[4][5]</sup> Applications made at midday under bright

sunlight provide the most consistent and effective control.[1][2][3] Conversely, applications at dawn, dusk, or during the night result in reduced efficacy.[1][2]

Q3: Why is **glufosinate** less effective when applied in the early morning, late evening, or at night?

A3: The reduced efficacy is due to the biochemical processes within the plant.[2][3]

**Glufosinate**'s target enzyme, glutamine synthetase (GS), is less expressed and less abundant in dark or low-light conditions.[1][6] For **glufosinate** to be fully effective, it needs to inhibit an active GS enzyme. Since GS activity is lower in the dark, the herbicide's inhibitory action is diminished.[1][2][3]

Q4: Does the orientation of *Amaranthus palmeri* leaves (diurnal leaf movement) affect **glufosinate** efficacy?

A4: While diurnal leaf movement can affect herbicide efficacy in some weed species, studies have shown that the time of day has no significant effect on the leaf orientation of *Amaranthus palmeri*. [4][5] Therefore, changes in leaf angle are not a primary factor in the observed differences in **glufosinate** efficacy at various times of the day for this specific weed.[4][5]

Q5: Can adding ammonium sulfate (AMS) improve the efficacy of **glufosinate** on *Amaranthus palmeri* during suboptimal application times?

A5: No, adding ammonium sulfate to **glufosinate** applications 1 hour before sunrise or 1 hour after sunset has not been shown to improve the control of *Amaranthus palmeri*. [4] The primary limiting factor during these times is the lower activity of the target enzyme, not herbicide uptake that AMS might enhance.

## Troubleshooting Guide

Issue: Poor control of *Amaranthus palmeri* despite using the recommended **glufosinate** dosage.

Potential Cause	Troubleshooting Steps
Suboptimal Application Timing	Verify application logs to confirm the time of day glufosinate was applied. Applications made at dawn, dusk, or at night are known to have reduced efficacy.[1][2] Schedule future applications for midday, ideally between 2 hours after sunrise and 1 hour before sunset, to ensure maximum sunlight.[4][5]
Low Light Conditions (e.g., cloudy days)	Glufosinate efficacy is dependent on intense sunlight.[2][3] If possible, postpone application until a day with bright, sunny conditions. The commercial label recommends application on warm, sunny, and humid days.[7]
Environmental Factors	Low humidity and temperature can also negatively impact glufosinate activity.[8] Review weather data at the time of application. Efficacy is greater when relative humidity is high (e.g., 90% vs. 35%).[8]
Herbicide Resistance	If poor control persists even with optimal application timing and environmental conditions, consider the possibility of glufosinate resistance. [9] In some regions, A. palmeri populations have developed resistance to glufosinate.[7][9] If resistance is suspected, test the population for sensitivity and consider alternative herbicide modes of action.[10]

## Data Presentation

Table 1: Effect of Application Time on Amaranthus palmeri Control with **Glufosinate** (Morning Applications)

Data synthesized from field experiments conducted across five states.[4]

Application Time (Relative to Sunrise)	Palmer Amaranth Control 14 Days After Second Application (%)
1 hour before sunrise	30 - 35%
0.5 hours before sunrise	38 - 44%
Sunrise	50%
0.5 hours after sunrise	68%
1 hour after sunrise	80%
2 to 6 hours after sunrise	90 - 94%

Table 2: Effect of Application Time on *Amaranthus palmeri* Control with **Glufosinate** (Afternoon/Evening Applications)

Data synthesized from field experiments.[\[8\]](#)

Application Time (Relative to Sunset)	Palmer Amaranth Control 7 Days After First Application (%)
1 hour or more before sunset	86 - 87%
0.5 hours or more before sunset	86 - 87%
Sunset or later	65 - 68%

## Experimental Protocols

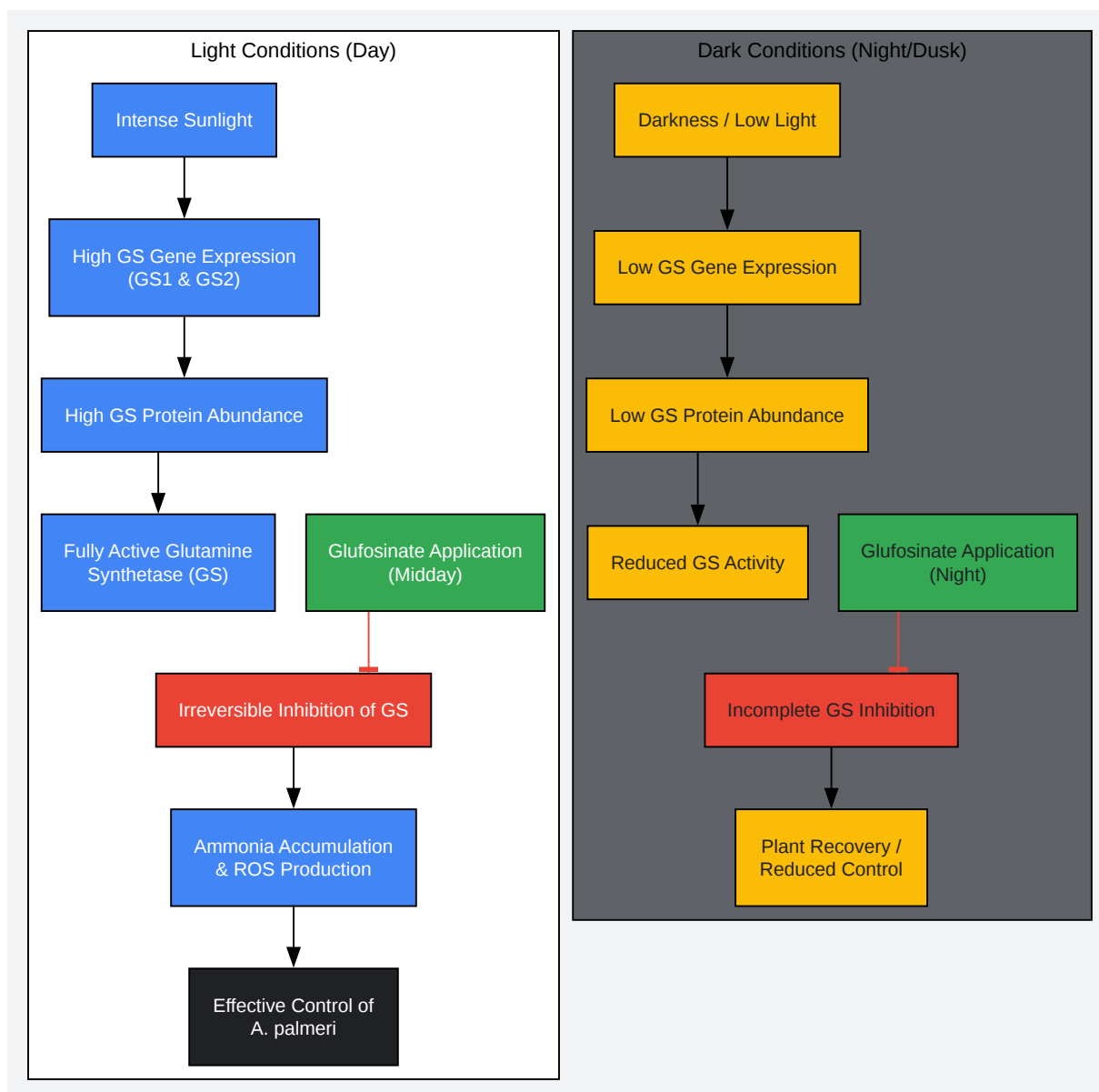
Methodology for Evaluating Time-of-Day Effect on **Glufosinate** Efficacy

This protocol is a synthesized methodology based on practices from multiple field studies.[\[4\]](#)[\[5\]](#)

- Experimental Design:
  - Establish field plots in an area with a natural and uniform infestation of *Amaranthus palmeri*.

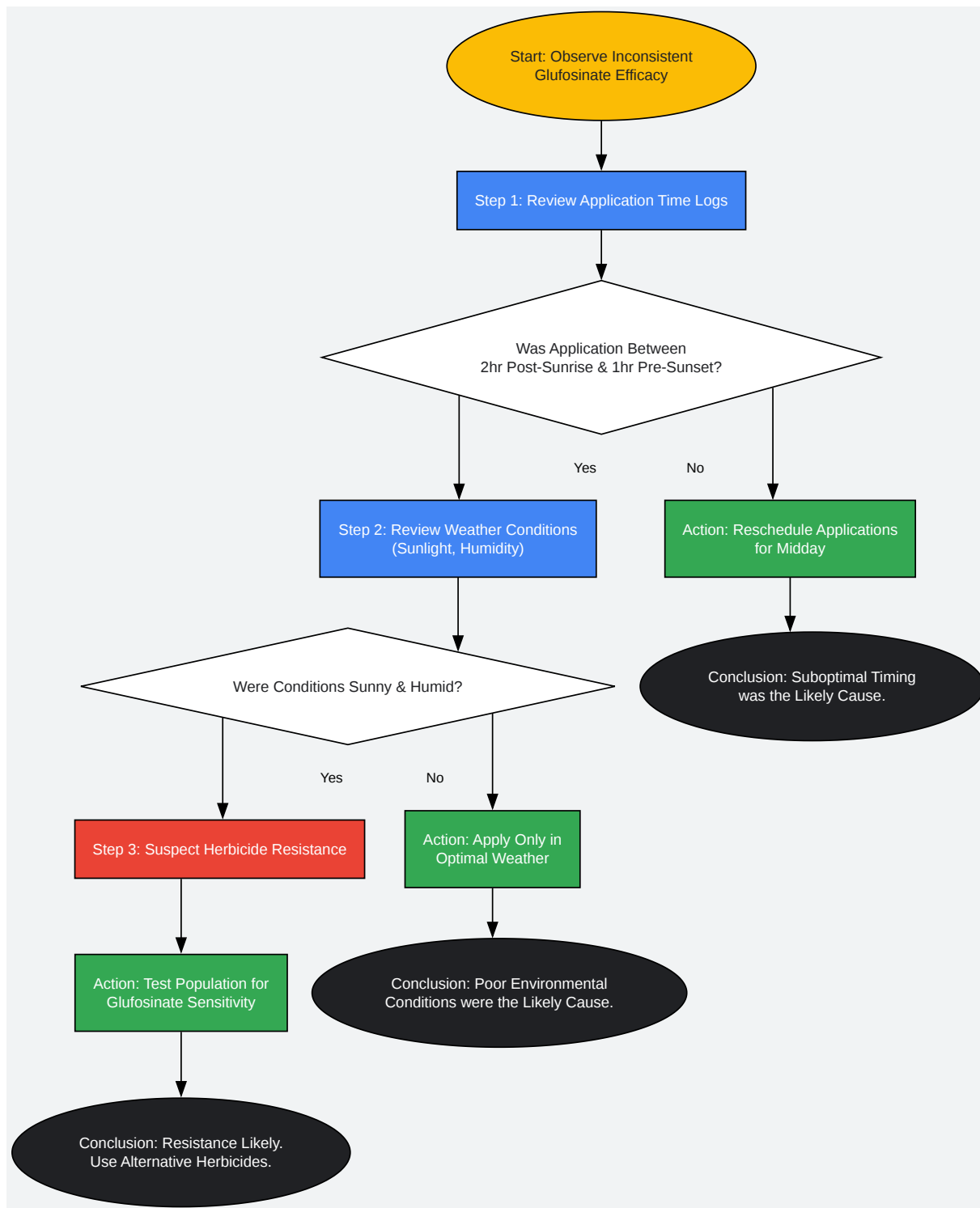
- Use a randomized complete block design with at least four replications for each treatment.
- Treatments should consist of **glufosinate** applications at various time intervals relative to sunrise and sunset (e.g., 1 hour before sunrise, at sunrise, 1, 2, 4, and 6 hours after sunrise; and 6, 4, 2, 1, and 0.5 hours before sunset, at sunset, and 1 hour after sunset).
- Plant Material:
  - Ensure *Amaranthus palmeri* plants are at a consistent growth stage (e.g., 10-15 cm in height) at the time of the initial application.
- Herbicide Application:
  - Apply **glufosinate** at a standard labeled rate.
  - Use a calibrated sprayer with appropriate nozzles to ensure uniform coverage.
  - Record environmental conditions (temperature, relative humidity, cloud cover) at the time of each application.
- Data Collection:
  - Visually assess and rate weed control at specified intervals after application (e.g., 7, 14, and 28 days after treatment) on a scale of 0% (no control) to 100% (complete plant death).
  - In some studies, plant biomass is collected at the end of the experiment by harvesting above-ground portions of surviving plants from a specified area within each plot. Dry biomass is then weighed.
- Statistical Analysis:
  - Subject the data to analysis of variance (ANOVA).
  - Use a protected Fisher's LSD test at  $\alpha = 0.05$  to separate treatment means.

## Visualizations



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Caption: Biochemical basis for the time-of-day effect on **glufosinate** efficacy.



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Caption: Troubleshooting workflow for poor **glufosinate** efficacy on *A. palmeri*.

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